# Spectroscopic Profile of 2-Chloro-5-(cyclopropylmethoxy)pyrimidine: A Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Chloro-5-(cyclopropylmethoxy)pyrimidine* |
| *CAS No.:* | *169677-66-1* |
| *Cat. No.:* | *B595842* |

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## Introduction

**2-Chloro-5-(cyclopropylmethoxy)pyrimidine** is a substituted pyrimidine derivative of interest in medicinal chemistry and drug discovery. The pyrimidine core is a key heterocycle in numerous biologically active compounds, and the unique combination of a chloro substituent and a cyclopropylmethoxy group at the 2 and 5 positions, respectively, imparts specific physicochemical properties that can influence its biological activity. Accurate structural elucidation and characterization are paramount for any further development of this compound. This technical guide provides an in-depth analysis of the spectroscopic data for **2-Chloro-5-(cyclopropylmethoxy)pyrimidine**, offering insights into its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) profiles. As experimental spectra for this specific compound are not readily available in public databases, this guide is built upon high-quality predicted data, corroborated by experimental data from structurally related compounds, to provide a reliable reference for researchers in the field.

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# Molecular Structure and Key Features

The structure of **2-Chloro-5-(cyclopropylmethoxy)pyrimidine** (Molecular Formula: C8H9ClN2O, Molecular Weight: 184.63 g/mol ) presents several key features that are reflected in its spectroscopic data. The pyrimidine ring is an aromatic system with two nitrogen atoms, which influences the electronic environment of the ring protons and carbons. The chlorine atom at the 2-position and the cyclopropylmethoxy group at the 5-position are the main substituents that determine the chemical shifts and coupling patterns observed in the NMR spectra. The ether linkage and the cyclopropyl group will also give rise to characteristic signals in both NMR and IR spectra.

Caption: Molecular structure of **2-Chloro-5-(cyclopropylmethoxy)pyrimidine**.

# $^1$H NMR Spectroscopy

Proton NMR ($^1$H NMR) spectroscopy is a fundamental technique for determining the structure of organic molecules by providing information about the number, connectivity, and chemical environment of hydrogen atoms.

## Predicted $^1$H NMR Data (500 MHz, $CDCl_3$)

| Chemical Shift (δ, ppm) | Multiplicity | Integration | Assignment |
|---|---|---|---|
| 8.35 | s | 2H | H-4, H-6 |
| 3.90 | d | 2H | -O-$CH_2$- |
| 1.30 | m | 1H | -CH-(cyclopropyl) |
| 0.65 | m | 2H | cyclopropyl-$CH_2$ |
| 0.40 | m | 2H | cyclopropyl-$CH_2$ |

# Interpretation of the Predicted $^1$H NMR Spectrum

- Pyrimidine Protons (H-4, H-6): The two protons on the pyrimidine ring are expected to be chemically equivalent due to the free rotation of the cyclopropylmethoxy group, leading to a singlet at approximately 8.35 ppm. The downfield shift is characteristic of protons attached to an electron-deficient aromatic ring.

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- Oxymethylene Protons (-O-$CH_2$-): The two protons of the methylene group attached to the oxygen atom are predicted to appear as a doublet around 3.90 ppm, coupled to the methine proton of the cyclopropyl group.

- Cyclopropyl Protons: The cyclopropyl group protons will exhibit a more complex pattern in the upfield region of the spectrum. The methine proton is expected to be a multiplet around 1.30 ppm. The two sets of non-equivalent methylene protons on the cyclopropyl ring are predicted to appear as multiplets around 0.65 ppm and 0.40 ppm.

Caption: Predicted $^1$H NMR chemical shift assignments.

## Experimental Protocol for $^1$H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Chloro-5-(cyclopropylmethoxy)pyrimidine** in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$).[1][2][3] Ensure the sample is fully dissolved.

- NMR Tube: Transfer the solution to a clean, dry 5 mm NMR tube.

- Instrumentation: Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.

- Acquisition Parameters:

  - Pulse Program: A standard single-pulse experiment (e.g., 'zg30' on Bruker instruments).

  - Number of Scans: 16 to 64 scans, depending on the sample concentration.

  - Relaxation Delay (d1): 1-2 seconds.[4]

  - Acquisition Time (aq): 3-4 seconds.[4]

  - Spectral Width (sw): 0-12 ppm.

- Processing: Apply a Fourier transform to the acquired free induction decay (FID). Phase and baseline correct the spectrum. Reference the spectrum to the residual solvent peak of $CDCl_3$ at 7.26 ppm.

## $^{13}$C NMR Spectroscopy

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Carbon-13 NMR ($^{13}$C NMR) spectroscopy provides information about the carbon skeleton of a molecule. Each unique carbon atom in the molecule gives a distinct signal.

## Predicted $^{13}$C NMR Data (125 MHz, $CDCl_3$)

| Chemical Shift (δ, ppm) | Assignment |
|---|---|
| 161.5 | C-2 |
| 158.0 | C-4, C-6 |
| 145.0 | C-5 |
| 72.0 | -O-$CH_2$- |
| 11.0 | -CH-(cyclopropyl) |
| 4.0 | cyclopropyl-$CH_2$ |

## Interpretation of the Predicted $^{13}$C NMR Spectrum

- Pyrimidine Carbons: The carbon atom attached to the chlorine (C-2) is expected to be the most downfield of the pyrimidine carbons, around 161.5 ppm. The two equivalent carbons C-4 and C-6 are predicted to resonate at approximately 158.0 ppm. The carbon bearing the cyclopropylmethoxy group (C-5) is expected around 145.0 ppm.

- Aliphatic Carbons: The methylene carbon of the ether linkage (-O-$CH_2$-) is predicted to appear around 72.0 ppm. The cyclopropyl carbons are expected in the upfield region, with the methine carbon at about 11.0 ppm and the methylene carbons at approximately 4.0 ppm. [5]

Caption: Predicted $^{13}$C NMR chemical shift assignments.

## Experimental Protocol for $^{13}$C NMR Spectroscopy

- Sample Preparation: Prepare a more concentrated sample than for $^{1}$H NMR, typically 15-50 mg in 0.6-0.7 mL of $CDCl_3$.[2]

- NMR Tube: Use a clean, dry 5 mm NMR tube.

- Instrumentation: Acquire the spectrum on a 100 MHz or higher field NMR spectrometer.

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- Acquisition Parameters:
  - Pulse Program: A standard proton-decoupled $^{13}C$ experiment (e.g., 'zgpg30' on Bruker instruments).
  - Number of Scans: 1024 to 4096 scans, due to the low natural abundance of $^{13}C$.
  - Relaxation Delay (d1): 2 seconds.[6]
  - Acquisition Time (aq): 1-2 seconds.
  - Spectral Width (sw): 0-200 ppm.
- Processing: Apply a Fourier transform with an exponential line broadening of 1-2 Hz. Phase and baseline correct the spectrum. Reference the spectrum to the $CDCl_3$ solvent peak at 77.16 ppm.

# Infrared (IR) Spectroscopy

Infrared spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to its vibrational transitions. It is a powerful tool for identifying functional groups.

## Predicted IR Data

| Wavenumber ($cm^{-1}$) | Intensity | Assignment |
|---|---|---|
| 3100-3000 | Medium | C-H stretching (aromatic and cyclopropyl) |
| 2950-2850 | Medium | C-H stretching (aliphatic) |
| 1600-1550 | Strong | C=N and C=C stretching (pyrimidine ring) |
| 1250-1200 | Strong | C-O-C stretching (asymmetric) |
| 1050-1000 | Strong | C-O-C stretching (symmetric) |
| 800-750 | Strong | C-Cl stretching |

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## Interpretation of the Predicted IR Spectrum

- C-H Stretching: The spectrum is expected to show medium intensity bands in the 3100-3000 $cm^{-1}$ region, corresponding to the C-H stretching vibrations of the pyrimidine ring and the cyclopropyl group. Aliphatic C-H stretching from the methylene and cyclopropyl groups will appear in the 2950-2850 $cm^{-1}$ range.
- Ring Vibrations: Strong absorptions between 1600 $cm^{-1}$ and 1550 $cm^{-1}$ are characteristic of the C=N and C=C stretching vibrations of the pyrimidine ring.[7]
- C-O Stretching: The asymmetric and symmetric C-O-C stretching vibrations of the ether linkage are predicted to give rise to strong bands in the 1250-1200 $cm^{-1}$ and 1050-1000 $cm^{-1}$ regions, respectively.
- C-Cl Stretching: A strong band in the 800-750 $cm^{-1}$ region is expected for the C-Cl stretching vibration.

## Experimental Protocol for FT-IR Spectroscopy

- Sample Preparation (Solid):
  - KBr Pellet Method: Grind 1-2 mg of the solid sample with 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle. Press the mixture into a transparent pellet using a hydraulic press.[8][9]
  - ATR Method: Place a small amount of the solid sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory. Apply pressure to ensure good contact.[8][10]
- Instrumentation: Use a Fourier Transform Infrared (FT-IR) spectrometer.
- Acquisition:
  - Collect a background spectrum of the empty sample compartment (or clean ATR crystal).
  - Place the sample in the beam path and collect the sample spectrum.
  - The final spectrum is the ratio of the sample spectrum to the background spectrum.

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- Parameters:
  - Spectral Range: 4000-400 $cm^{-1}$.
  - Resolution: 4 $cm^{-1}$.
  - Number of Scans: 16-32 scans.

# Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides information about the molecular weight and elemental composition of a compound, as well as structural information from its fragmentation pattern.

## Predicted Mass Spectrum Data (Electron Ionization - EI)

| m/z | Relative Intensity (%) | Assignment |
|---|---|---|
| 184/186 | 100/33 | $[M]^+$, $[M+2]^+$ (Molecular ion) |
| 149 | 40 | $[M - Cl]^+$ |
| 129 | 60 | $[M - C_3H_5O]^+$ |
| 55 | 80 | $[C_3H_5O]^+$ or $[C_4H_5]^+$ |

# Interpretation of the Predicted Mass Spectrum

- Molecular Ion: The molecular ion peak ($[M]^+$) is expected at m/z 184. Due to the presence of a chlorine atom, an isotopic peak ($[M+2]^+$) at m/z 186 with approximately one-third the intensity of the molecular ion peak should be observed, which is a characteristic signature for a monochlorinated compound.
- Fragmentation Pattern: Under electron ionization (EI) conditions, the molecule is expected to fragment.[11][12][13] Key fragment ions would likely arise from:
  - Loss of a chlorine radical to give a fragment at m/z 149.
  - Cleavage of the ether bond, leading to the loss of a cyclopropylmethoxy radical ($C_4H_7O•$) to give a fragment at m/z 129, or the formation of a cyclopropylmethoxymethyl cation at

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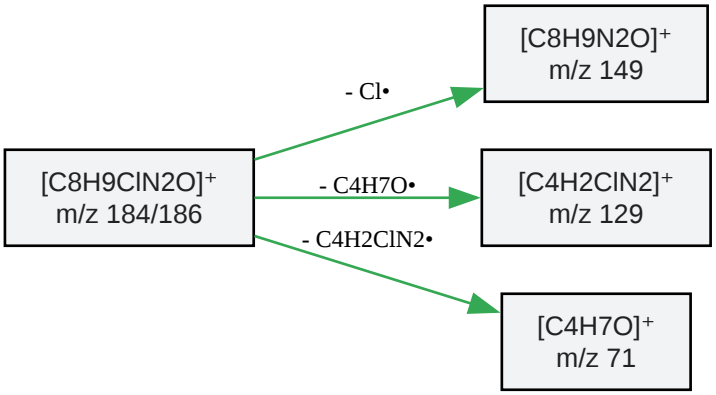
m/z 71 (less likely to be a major peak).

- A prominent peak at m/z 55 could correspond to the cyclopropylmethyl cation ($[C_4H_7]^+$) or the cyclopropylcarbonyl cation ($[C_3H_5CO]^+$) if rearrangement occurs.

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Caption: Predicted major fragmentation pathway in EI-MS.

## Experimental Protocol for Mass Spectrometry

- Sample Introduction: For a volatile and thermally stable compound like this, direct insertion probe (DIP) or gas chromatography-mass spectrometry (GC-MS) can be used.
- Ionization Method: Electron Ionization (EI) at 70 eV is a standard method for creating a reproducible fragmentation pattern.[11][14]
- Mass Analyzer: A quadrupole or time-of-flight (TOF) mass analyzer can be used.
- Data Acquisition: Scan a mass range of m/z 40-400 to detect the molecular ion and key fragments.

## Conclusion

The predicted spectroscopic data for **2-Chloro-5-(cyclopropylmethoxy)pyrimidine** provides a comprehensive and reliable framework for the structural characterization of this molecule. The $^1H$ and $^{13}C$ NMR spectra are expected to show characteristic signals for the substituted pyrimidine ring and the cyclopropylmethoxy group. The IR spectrum will be dominated by absorptions from the aromatic ring, the ether linkage, and the C-Cl bond. Mass spectrometry

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should clearly indicate the molecular weight and the presence of a chlorine atom through the isotopic pattern of the molecular ion. This technical guide, with its detailed interpretation and experimental protocols, serves as a valuable resource for researchers working on the synthesis and characterization of novel pyrimidine derivatives.

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- To cite this document: BenchChem. [Spectroscopic Profile of 2-Chloro-5-(cyclopropylmethoxy)pyrimidine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b595842/docs#spectroscopic-profile-of-2-chloro-5-cyclopropylmethoxy-pyrimidine-a-technical-guide]


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